

# 3-(Thiophen-2-yl)propanal physical properties (boiling point, density)

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## Compound of Interest

Compound Name: 3-(Thiophen-2-yl)propanal

Cat. No.: B15286408

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## Technical Guide: Physical Properties of 3-(Thiophen-2-yl)propanal

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**3-(Thiophen-2-yl)propanal** is a heterocyclic compound of interest in medicinal chemistry and drug development due to the prevalence of the thiophene ring in various pharmaceutical agents. A thorough understanding of its physical properties is fundamental for its application in synthesis, formulation, and quality control. This technical guide provides a summary of available physical data and detailed experimental protocols for the determination of its boiling point and density.

### Data Presentation

Precise experimental data for the boiling point and density of **3-(Thiophen-2-yl)propanal** are not readily available in the surveyed literature. However, data for the structurally related unsaturated analog, 3-(Thiophen-2-yl)prop-2-enal, is available and presented below for comparative purposes. It is crucial to note that the presence of a carbon-carbon double bond in 3-(Thiophen-2-yl)prop-2-enal will influence its physical properties relative to the saturated **3-(Thiophen-2-yl)propanal**.

Table 1: Physical Properties of 3-(Thiophen-2-yl)prop-2-enal

Physical Property	Value	Source
Molecular Weight	138.19 g/mol	PubChem
Boiling Point	Not Available	
Density	Not Available	

Note: While a PubChem entry exists for **3-(Thiophen-2-yl)propanal**, experimental boiling point and density values are not listed.

## Experimental Protocols

Given the absence of reported values, the following established methods can be employed to experimentally determine the boiling point and density of **3-(Thiophen-2-yl)propanal**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for determining the boiling point of a small sample is the micro boiling point determination using a Thiele tube.

Materials:

- Thiele tube
- Mineral oil
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube (e.g., Durham tube)
- Rubber band or wire for attaching the test tube to the thermometer
- Heating source (e.g., Bunsen burner or heating mantle)
- Sample of **3-(Thiophen-2-yl)propanal**

#### Procedure:

- **Sample Preparation:** Add a small amount (approximately 0.5 mL) of **3-(Thiophen-2-yl)propanal** to the small test tube.
- **Capillary Inversion:** Place the capillary tube, sealed end up, into the small test tube containing the sample.
- **Apparatus Assembly:** Attach the small test tube to the thermometer using a rubber band or wire, ensuring the bulb of the thermometer is level with the bottom of the test tube.
- **Thiele Tube Setup:** Clamp the Thiele tube to a ring stand and insert the thermometer and sample assembly into the Thiele tube, ensuring the sample is immersed in the mineral oil.
- **Heating:** Gently heat the side arm of the Thiele tube. The design of the tube will ensure uniform heating of the mineral oil via convection.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Continue heating until a steady and rapid stream of bubbles is observed.
- **Boiling Point Determination:** Turn off the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.
- **Record:** Record the temperature at this point. For accuracy, the determination should be repeated at least twice, and the average value taken.

## Determination of Density

The density of a substance is its mass per unit volume. For a liquid such as **3-(Thiophen-2-yl)propanal**, this can be accurately determined using a pycnometer or by simple mass and volume measurements.

#### Materials:

- Pycnometer (specific gravity bottle) or a graduated cylinder and an analytical balance
- Analytical balance (accurate to  $\pm 0.001$  g)

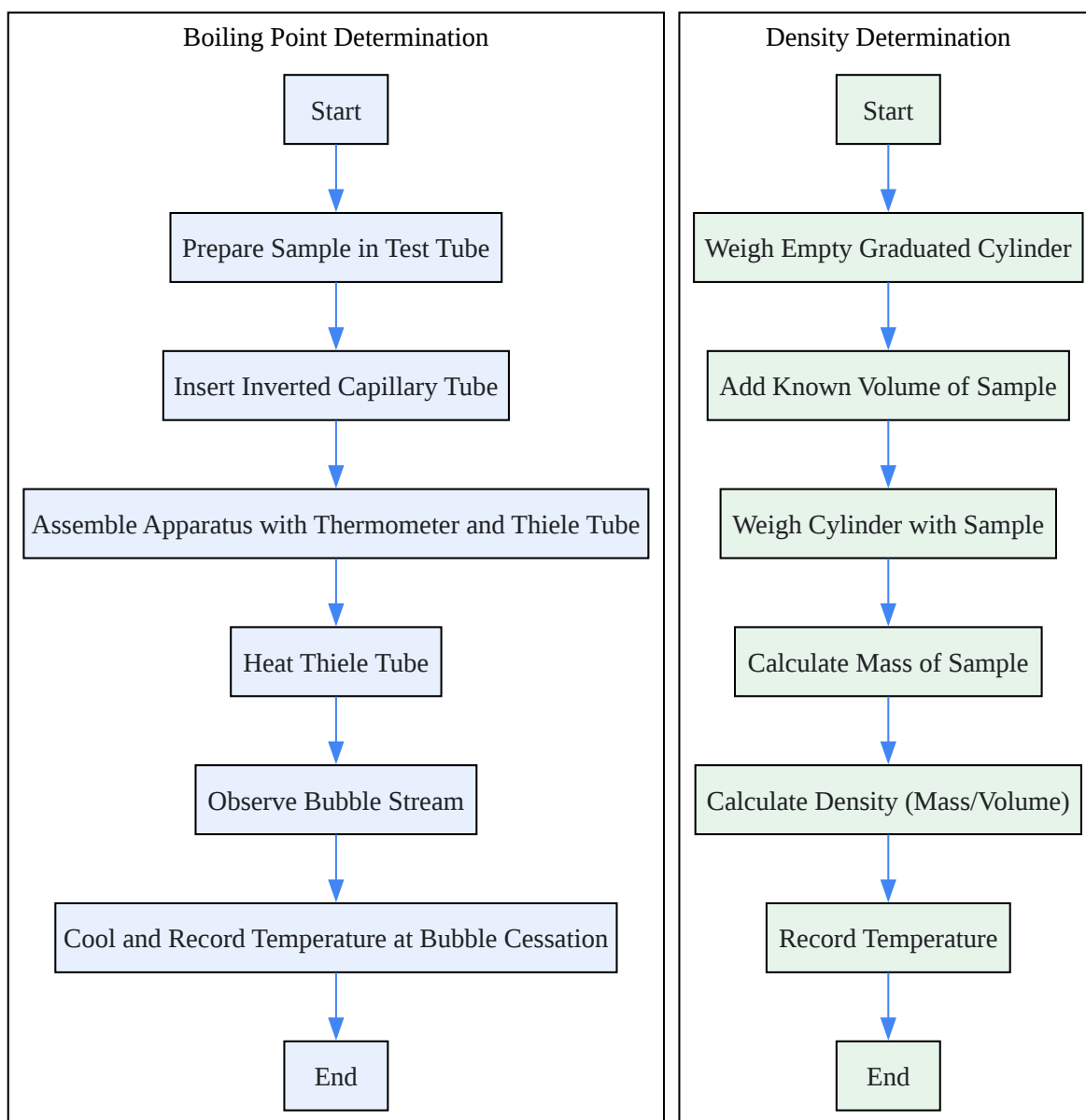
- Thermometer
- Sample of **3-(Thiophen-2-yl)propanal**
- Distilled water (for calibration if using a pycnometer)

Procedure using a Graduated Cylinder:

- Mass of Empty Cylinder: Place a clean, dry graduated cylinder on the analytical balance and record its mass.
- Volume of Sample: Carefully add a known volume of **3-(Thiophen-2-yl)propanal** to the graduated cylinder (e.g., 10 mL). Read the volume from the bottom of the meniscus.
- Mass of Cylinder and Sample: Weigh the graduated cylinder containing the sample and record the total mass.
- Mass of Sample: Subtract the mass of the empty cylinder from the total mass to obtain the mass of the sample.
- Density Calculation: Calculate the density using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$
- Temperature: Record the temperature at which the measurement was taken, as density is temperature-dependent.

## Mandatory Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **3-(Thiophen-2-yl)propanal**.



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